

triethylstibine molecular formula and structure

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Compound of Interest

Compound Name: Triethylstibine

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An In-Depth Technical Guide to Triethylstibine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **triethylstibine**, including its molecular formula, structure, and relevant physicochemical data. Detailed experimental protocols for its synthesis and purification are also presented to support research and development activities.

Molecular Formula and Structure

Triethylstibine, also known as triethylantimony, is an organoantimony compound. Its molecular formula is $C_6H_{15}Sb$.^{[1][2][3][4][5]} The structure consists of a central antimony (Sb) atom covalently bonded to three ethyl ($-C_2H_5$) groups.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **triethylstibine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C6H15Sb	[1][2][3]
Molecular Weight	208.943 g/mol	[1][5][6]
CAS Registry Number	617-85-6	[1][3]
Appearance	Colorless liquid	[2]
Density	1.3224 g/cm ³ at 20°C	[2][3]
Melting Point	-119.25°C	[2]
Boiling Point	156-160°C	[2][3]
Solubility	Insoluble in water; miscible with ethanol and ether.	[2]
Monoisotopic Mass	208.0212 Da	[4]

Mass Spectrometry Data (Electron Ionization): The following table summarizes the appearance energy for various ions observed in the mass spectrum of **triethylstibine**.

Ion	Appearance Energy (eV)
C ₄ H ₁₁ Sb ⁺	10.0 ± 0.3
C ₄ H ₁₀ Sb ⁺	10.7 ± 0.3
C ₂ H ₅ Sb ⁺	12.4 ± 0.3
C ₂ H ₆ Sb ⁺	12.6 ± 0.3
C ₂ H ₇ Sb ⁺	12.6 ± 0.3
C ₂ H ₄ Sb ⁺	14.8 ± 0.3
CH ₃ Sb ⁺	16.5 ± 0.3
SbH ₂ ⁺	17.2 ± 0.3
CH ₄ Sb ⁺	17.4 ± 0.3
SbH ⁺	18.3 ± 0.3
Sb ⁺	19.2 ± 0.3
[Source: NIST Chemistry WebBook][7]	

Experimental Protocols

The following sections detail the experimental procedures for the synthesis and purification of **triethylstibine**.

3.1. Synthesis of **Triethylstibine** Solution

This protocol describes the preparation of a **triethylstibine** solution using a Grignard reagent.

Materials:

- Antimony trichloride (SbCl₃)
- Diethyl ether
- Grignard reagent (e.g., ethylmagnesium bromide)

- Nitrogen gas (for inert atmosphere)

Procedure:

- Under a nitrogen atmosphere, cool the Grignard reagent to -25°C .
- Dissolve 0.28 g (or a molar equivalent) of antimony trichloride in 63.9 mL of diethyl ether.
- Add the antimony trichloride/diethyl ether solution dropwise to the cooled Grignard reagent.
- After the addition is complete, raise the temperature to -10°C and stir the mixture for 1 hour.
- Further, increase the temperature to 25°C and continue stirring for an additional hour to yield the **triethylstibine** solution.[\[2\]](#)

3.2. Purification of **Triethylstibine**

This protocol outlines the purification of the synthesized **triethylstibine** solution by distillation.

Procedure:

- Under a nitrogen atmosphere, distill the ether from the **triethylstibine** solution at atmospheric pressure.
- The distillation residue is then subjected to reduced pressure distillation at an elevated temperature. The resulting distillate is a mixed solution of ether and **triethylstibine**.
- Transfer the mixed solution to a new three-necked flask and distill off the remaining ether at atmospheric pressure.
- The remaining residue in the flask is then distilled under reduced pressure to obtain crude **triethylstibine** (approximately 96% purity) with a yield of around 61%.
- For higher purity, the crude **triethylstibine** is subjected to vacuum distillation. The distillation temperature should not exceed 80°C to prevent decomposition. This final step can yield **triethylstibine** with a purity of up to 99.9995%.[\[2\]](#)

Molecular Structure Visualization

The following diagram illustrates the molecular structure of **triethylstibine**.

Caption: Molecular structure of **triethylstibine** (C₆H₁₅Sb).

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